

In-Depth Technical Guide on the Safety and Handling of 2-Piperidinoaniline

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Compound of Interest

Compound Name: 2-Piperidinoaniline

Cat. No.: B057174

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Disclaimer: This document is intended as a technical guide and does not replace a formal Safety Data Sheet (SDS). A comprehensive SDS for **2-Piperidinoaniline** (CAS No. 39643-31-7) was not available through public searches. The information herein is compiled from data on structurally related compounds and general chemical safety principles. All personnel handling this chemical should be thoroughly trained in laboratory safety and consult all available safety literature before use.

Introduction

2-Piperidinoaniline, with the Chemical Abstracts Service (CAS) number 39643-31-7, is an organic compound featuring a piperidine ring bonded to an aniline moiety at the ortho position. [1][2][3] Its unique structure, combining a saturated heterocycle and an aromatic amine, makes it a valuable building block in medicinal chemistry and organic synthesis.[1][3] The presence of both aniline and piperidine functional groups suggests its potential for diverse chemical reactivity and biological activity.[1] This guide provides a detailed overview of the known and anticipated safety and handling precautions for this compound.

Physical and Chemical Properties

A summary of the available quantitative data for **2-Piperidinoaniline** is presented below. This information is critical for the safe handling and storage of the material.

| Property | Value | Source |
|-------------------|--|--------------|
| CAS Number | 39643-31-7 | [1][2][3][4] |
| Molecular Formula | C ₁₁ H ₁₆ N ₂ | [2][3] |
| Molecular Weight | 176.26 g/mol | [2] |
| Appearance | Brown crystals or crystalline powder | [3][4] |
| Melting Point | 44-48 °C | [4] |
| Boiling Point | 96 °C at 1 mmHg | [4] |
| Solubility | Slightly soluble in DMSO and Methanol | [4] |

Hazard Identification and Classification

While a specific, official GHS classification for **2-Piperidinoaniline** is not readily available, based on the known hazards of its constituent moieties (aniline and piperidine) and general classifications for similar compounds, the following hazards should be anticipated.

Anticipated Hazards:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled. Aniline and its derivatives are known to be toxic.[4]
- Skin Corrosion/Irritation: Expected to cause skin irritation. Piperidine is a known skin irritant.
- Serious Eye Damage/Irritation: Expected to cause serious eye irritation.[4]
- Respiratory Irritation: May cause respiratory irritation.

GHS Hazard Pictograms (Anticipated):

- Harmful: (Exclamation Mark)
- Health Hazard: (Exploding Chest - for potential systemic effects)

Signal Word (Anticipated): Warning

Hazard Statements (Anticipated):

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

Experimental Protocols: Safe Handling and Personal Protective Equipment (PPE)

Given the anticipated hazards, stringent adherence to the following experimental protocols is mandatory to ensure personnel safety.

Engineering Controls

- All work with **2-Piperidinoaniline**, including weighing and solution preparation, must be conducted in a properly functioning chemical fume hood.
- Ensure adequate ventilation to keep airborne concentrations below any applicable exposure limits.
- An emergency eyewash station and safety shower must be readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Chemical safety goggles and a face shield are required.
- Skin Protection:

- Gloves: Chemically resistant gloves (e.g., nitrile, neoprene) must be worn. Inspect gloves for integrity before each use.
- Lab Coat: A flame-retardant lab coat must be worn and kept buttoned.
- Clothing: Wear long pants and closed-toe shoes.
- Respiratory Protection: If there is a risk of inhaling dust or vapors, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

General Handling Procedures

- Avoid all personal contact, including inhalation of dust or vapors.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly with soap and water after handling, before breaks, and at the end of the workday.
- Use the minimum necessary quantity for the experiment.
- Keep the container tightly closed when not in use.
- Transport the chemical in a secondary, shatterproof container.

First Aid Measures

In the event of exposure, immediate action is crucial.

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with copious amounts of soap and water for at least 15 minutes. Seek medical attention.
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Storage and Disposal

Storage

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly sealed and in a dark place.[\[4\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong acids.
- The recommended storage temperature is room temperature.[\[4\]](#)

Disposal

- Dispose of waste in accordance with all local, state, and federal regulations.
- Do not allow the chemical to enter drains or waterways.
- Contaminated packaging should be treated as hazardous waste.

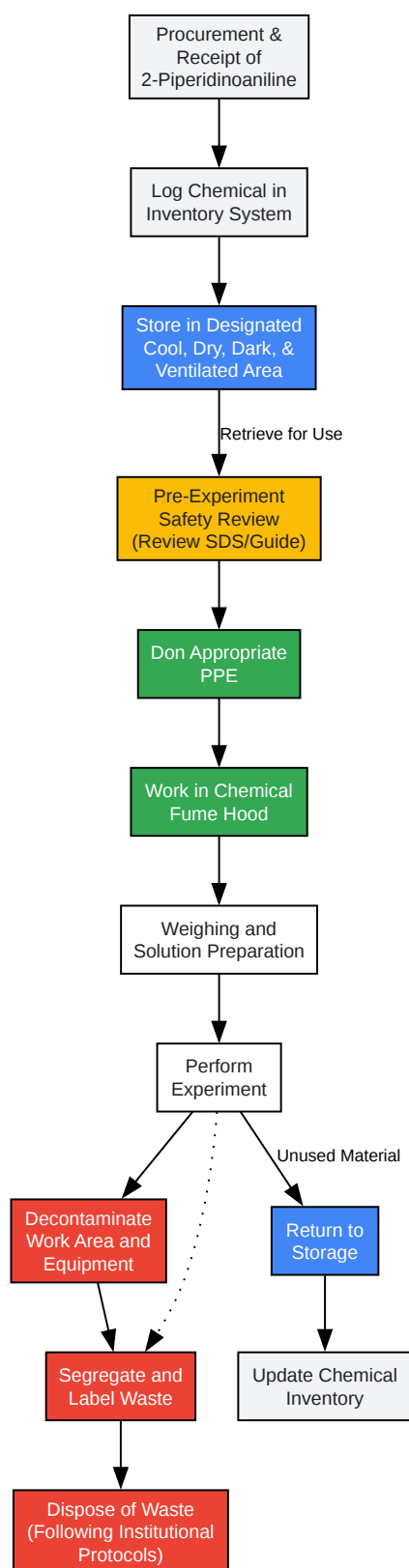
Accidental Release Measures

- Small Spills:
 - Evacuate the immediate area.
 - Wear appropriate PPE as described in Section 4.2.
 - Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).
 - Collect the absorbed material into a labeled, sealed container for hazardous waste disposal.
 - Clean the spill area with a suitable solvent, followed by soap and water.
- Large Spills:

- Evacuate the laboratory and alert emergency personnel.
- Prevent the spill from spreading and entering drains.
- Only trained personnel with appropriate respiratory protection and chemical-resistant gear should attempt to clean up a large spill.

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **2-Piperidinoaniline** from procurement to disposal.



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Caption: Safe Handling Workflow for **2-Piperidinoaniline**.

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Email: info@benchchem.com